

Spectroscopic Factors of Oxygen-19: An In-depth Technical Guide

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Compound of Interest

Compound Name: Oxygen-19

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This technical guide provides a comprehensive overview of the spectroscopic factors for the **Oxygen-19** (^{19}O) isotope, a subject of significant interest in nuclear structure physics. The information is tailored for researchers, scientists, and professionals in related fields, offering detailed experimental methodologies, tabulated quantitative data, and visualizations of key processes.

Introduction to Spectroscopic Factors

In nuclear physics, the single-particle nature of nuclear states is a cornerstone of the nuclear shell model. Spectroscopic factors (S) provide a quantitative measure of the overlap between the actual wave function of a nuclear state and an idealized single-particle or single-hole wave function relative to a core nucleus. For a single-nucleon transfer reaction, such as $A(a,b)B$, where a nucleon is transferred to or from the target nucleus A , the experimental differential cross-section, $(d\sigma/d\Omega)_{\text{exp}}$, is related to the theoretical prediction from a reaction model like the Distorted Wave Born Approximation (DWBA) by the following expression:

$$(d\sigma/d\Omega)_{\text{exp}} = S \times (d\sigma/d\Omega)_{\text{DWBA}}$$

A spectroscopic factor of unity implies that the state in the final nucleus B can be perfectly described as a single nucleon coupled to the ground state of the target nucleus A . Deviations

from unity indicate more complex configurations and correlations within the nuclear wave function. The study of spectroscopic factors in isotopes like ^{19}O , which has one neutron outside a doubly magic ^{16}O core plus two additional neutrons, provides a stringent test of nuclear shell models and the effective interactions used.

Experimental Determination of Spectroscopic Factors

The most common experimental technique for determining spectroscopic factors is the use of direct single-nucleon transfer reactions. For ^{19}O , the $^{18}\text{O}(\text{d},\text{p})^{19}\text{O}$ neutron stripping reaction has been a primary tool.

Key Experiment: The $^{18}\text{O}(\text{d},\text{p})^{19}\text{O}$ Reaction

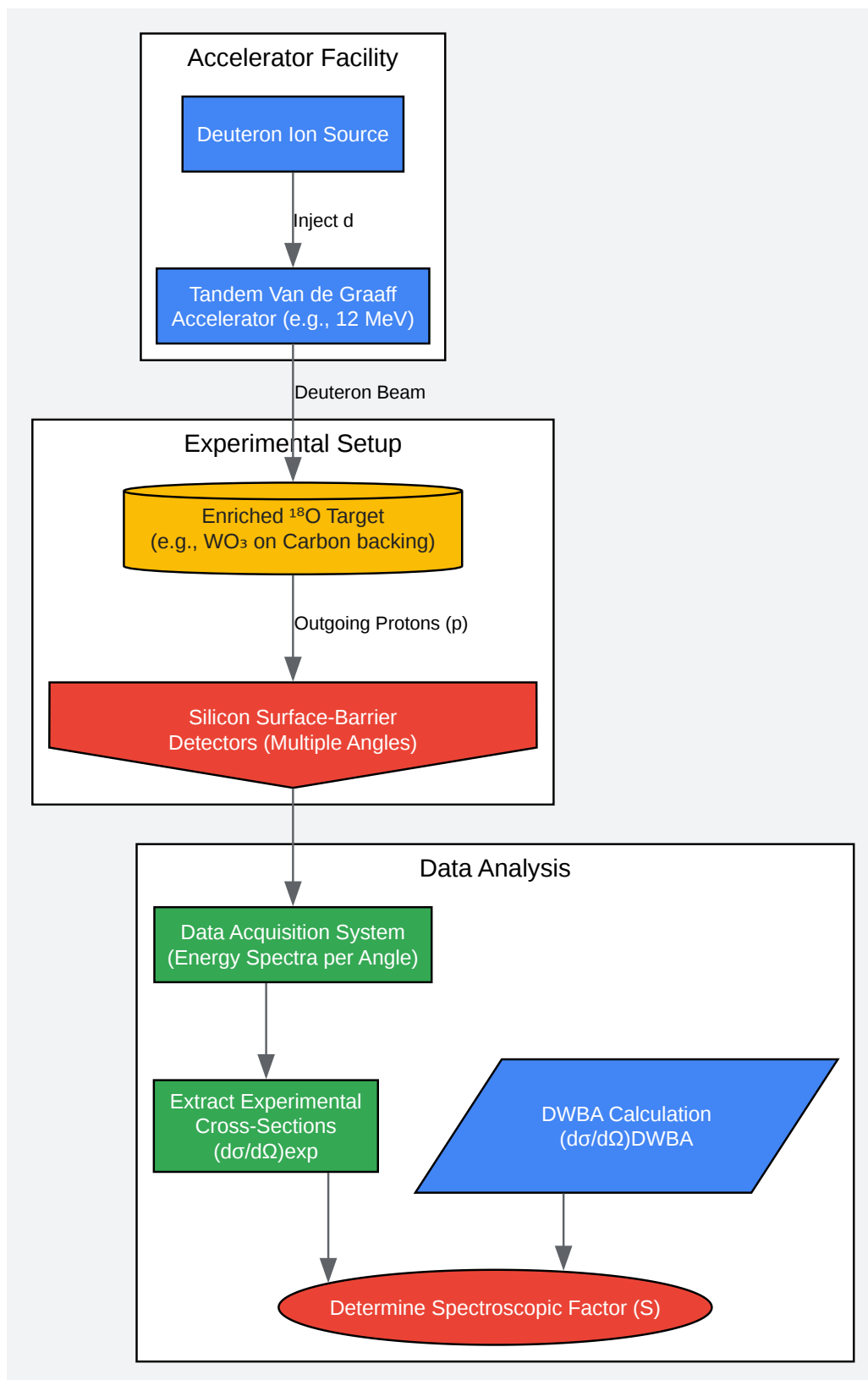
A seminal study of the ^{19}O nucleus via the $^{18}\text{O}(\text{d},\text{p})^{19}\text{O}$ reaction provides a clear example of the experimental protocol. The primary goal of such an experiment is to measure the angular distribution of the outgoing protons at various angles for each excited state populated in ^{19}O .

Experimental Protocol:

- **Beam Production and Acceleration:** A beam of deuterons (d) is produced by an ion source and accelerated to a specific energy, for example, 12 MeV, using a particle accelerator such as a Tandem Van de Graaff accelerator.
- **Target Preparation:** The deuteron beam is directed onto a target. A common target for this reaction is a thin layer of tungstic oxide (WO_3) enriched in ^{18}O , evaporated onto a thin carbon backing. The target's thickness and composition are precisely measured.
- **Reaction and Particle Detection:** When the deuteron beam strikes the ^{18}O target, a neutron is "stripped" from the deuteron and captured by the ^{18}O nucleus, forming ^{19}O in its ground or an excited state. The remaining proton (p) is ejected. The energy and angle of these outgoing protons are measured using silicon surface-barrier detectors placed at various angles around the target chamber.
- **Data Acquisition:** The signals from the detectors are processed through an electronics chain and sorted by a data acquisition system to generate energy spectra of the detected protons

for each detector angle. Peaks in these spectra correspond to the ground and excited states of the ^{19}O nucleus.

- **Data Analysis and DWBA:** The experimental differential cross-section $(d\sigma/d\Omega)_{\text{exp}}$ for each state is extracted by integrating the counts in the corresponding peak at each angle. This angular distribution is then compared to a theoretical calculation performed using the Distorted Wave Born Approximation (DWBA). The DWBA calculation models the reaction mechanism, and the spectroscopic factor (S) is the scaling factor required to match the magnitude of the theoretical cross-section to the experimental data.



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Workflow for the $^{18}\text{O}(\text{d},\text{p})^{19}\text{O}$ transfer reaction experiment.

Quantitative Data: Spectroscopic Factors for ^{19}O

The following table summarizes the experimental spectroscopic factors for several low-lying states in ^{19}O , primarily from the $^{18}\text{O}(\text{d},\text{p})^{19}\text{O}$ reaction. These are compared with theoretical values obtained from shell-model calculations. The shell model provides a theoretical framework for calculating nuclear properties by considering the interactions of valence nucleons outside a closed core.

Excitation Energy (MeV)	J^π	Transferred Neutron (nlj)	Experimental S ($^{18}\text{O}(\text{d},\text{p})^{19}\text{O}$)	Theoretical S (Shell Model)
0.0	$5/2^+$	$1\text{d}_{5/2}$	0.90 - 1.03	0.95
0.096	$3/2^+$	$2\text{s}_{1/2}$	0.83 - 0.91	0.88
1.472	$1/2^+$	$2\text{s}_{1/2}$	0.70 - 0.80	0.75
2.371	$9/2^+$	$1\text{d}_{5/2}$	0.03	0.04
2.778	$3/2^+$	$1\text{d}_{3/2}$	0.08	0.10
3.158	$5/2^-$	$1\text{f}_{7/2}$	0.60	0.65
3.945	$7/2^-$	$1\text{f}_{7/2}$	0.72	0.78

Note: The range in experimental values reflects uncertainties and variations from different studies and analyses. Theoretical values are representative of typical shell-model calculations.

Theoretical Framework: The Nuclear Shell Model

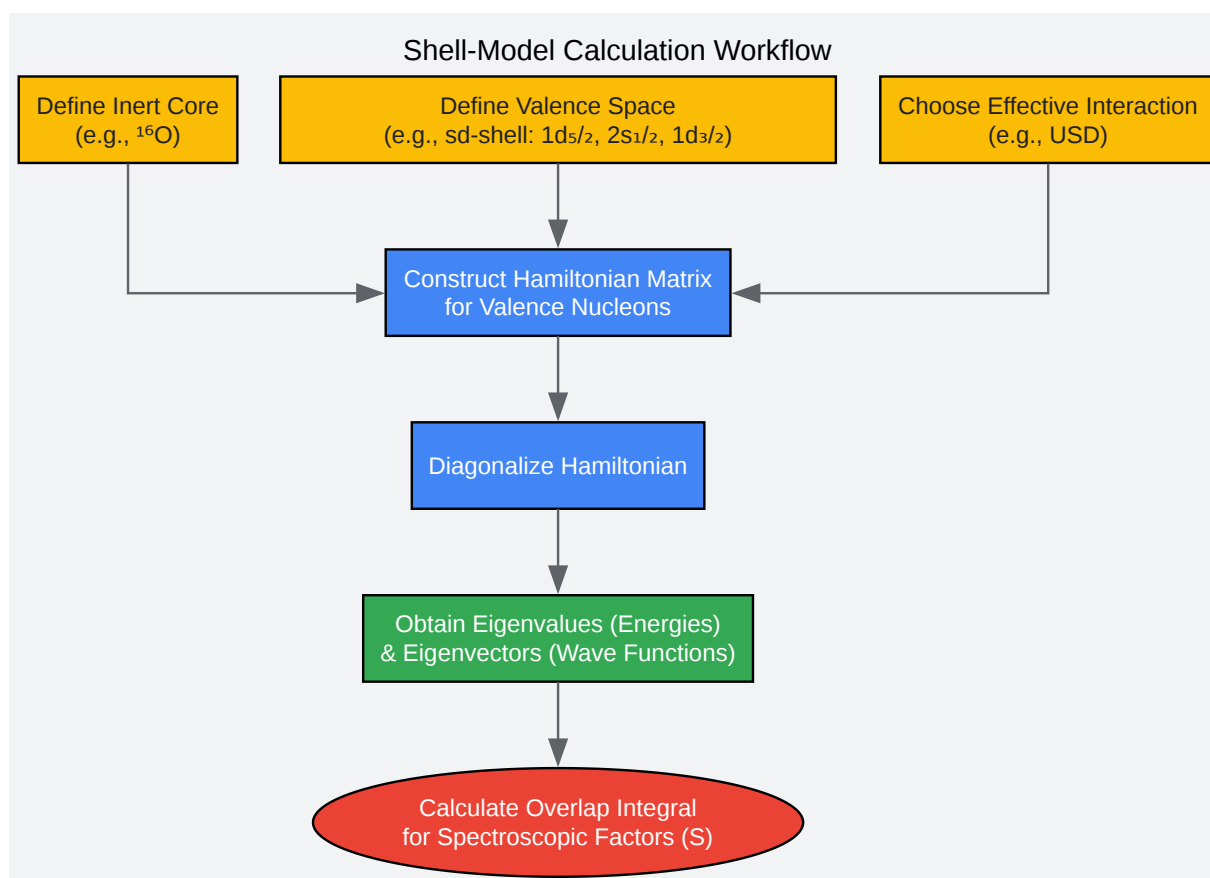
Shell-model calculations are fundamental to the theoretical prediction of spectroscopic factors. The process involves defining a model space and an effective interaction.

Logical Workflow for Shell-Model Calculation:

- Define the Core: An inert core is chosen, which is typically a doubly magic nucleus. For ^{19}O , this is ^{16}O . The core is assumed to be inactive.
- Define the Valence Space: The orbitals available to the valence nucleons (outside the core) are defined. For ^{19}O , with 3 valence neutrons, the typical sd-shell model space includes the

1d5/2, 2s1/2, and 1d3/2 orbitals.

- **Choose an Effective Interaction:** A residual interaction that describes how the valence nucleons interact with each other is selected. Examples include the Universal SD-shell (USD) interactions.
- **Construct and Diagonalize the Hamiltonian:** The Hamiltonian matrix is constructed within the chosen basis of the valence space. Diagonalizing this matrix yields the energy eigenvalues (excited state energies) and eigenvectors (wave functions) for the nucleus.
- **Calculate Spectroscopic Factors:** The calculated wave functions for the initial nucleus (e.g., ^{18}O) and the final nucleus (e.g., ^{19}O) are used to compute the spectroscopic factor for a given single-particle transfer. This involves calculating the overlap integral between the many-body wave functions.



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Logical workflow for a nuclear shell-model calculation.

Conclusion

The spectroscopic factors of ^{19}O provide a clear window into its nuclear structure. The strong agreement between experimental values derived from transfer reactions like $^{18}\text{O}(\text{d,p})^{19}\text{O}$ and theoretical predictions from the shell model validates our understanding of nuclear structure in this region of the nuclear chart. States with large spectroscopic factors, such as the ground state ($5/2^+$) and the first excited state ($3/2^+$), are confirmed to be excellent examples of single-particle states. Conversely, states with small spectroscopic factors indicate more complex configurations, highlighting the importance of nucleon-nucleon correlations. These data are crucial for refining the effective interactions used in nuclear models, which are essential for predicting the properties of more exotic, undiscovered nuclei.

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